

Piperalin: Application in Studies of Fungicide Resistance

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Compound of Interest

Compound Name: *Piperalin*

Cat. No.: *B166651*

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Application Notes

Piperalin is a fungicide belonging to the piperidine class of chemicals. Its primary application is in the control of powdery mildew on ornamental plants. In the context of fungicide resistance research, **Piperalin** serves as a valuable tool due to its specific and relatively uncommon mode of action. It acts as a potent inhibitor of the enzyme sterol $\Delta 8$ - $\Delta 7$ -isomerase, a key component in the ergosterol biosynthesis pathway of fungi.[1] This distinct mechanism of action makes **Piperalin** a subject of interest for managing fungal populations that have developed resistance to other commonly used fungicides, particularly demethylation inhibitors (DMIs) which target a different step in the same pathway.

The development of fungicide resistance is a significant threat to effective disease management in agriculture. Fungal pathogens can develop resistance through various mechanisms, including target site modification, overexpression of the target enzyme, or increased efflux of the fungicide. The use of fungicides with different modes of action in rotation or combination is a crucial strategy to delay the development of resistance.

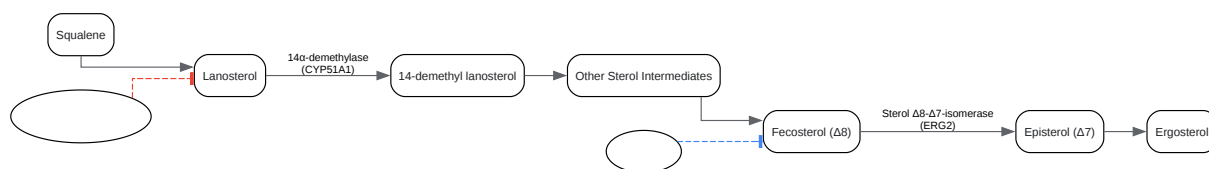
Piperalin's role as a sterol $\Delta 8$ - $\Delta 7$ -isomerase inhibitor provides an alternative pressure on fungal populations, which can be effective against strains resistant to other ergosterol biosynthesis inhibitors (EBIs). For instance, a fungal strain with a mutation in the target enzyme for DMI fungicides may still be susceptible to **Piperalin**. This makes **Piperalin** a candidate for

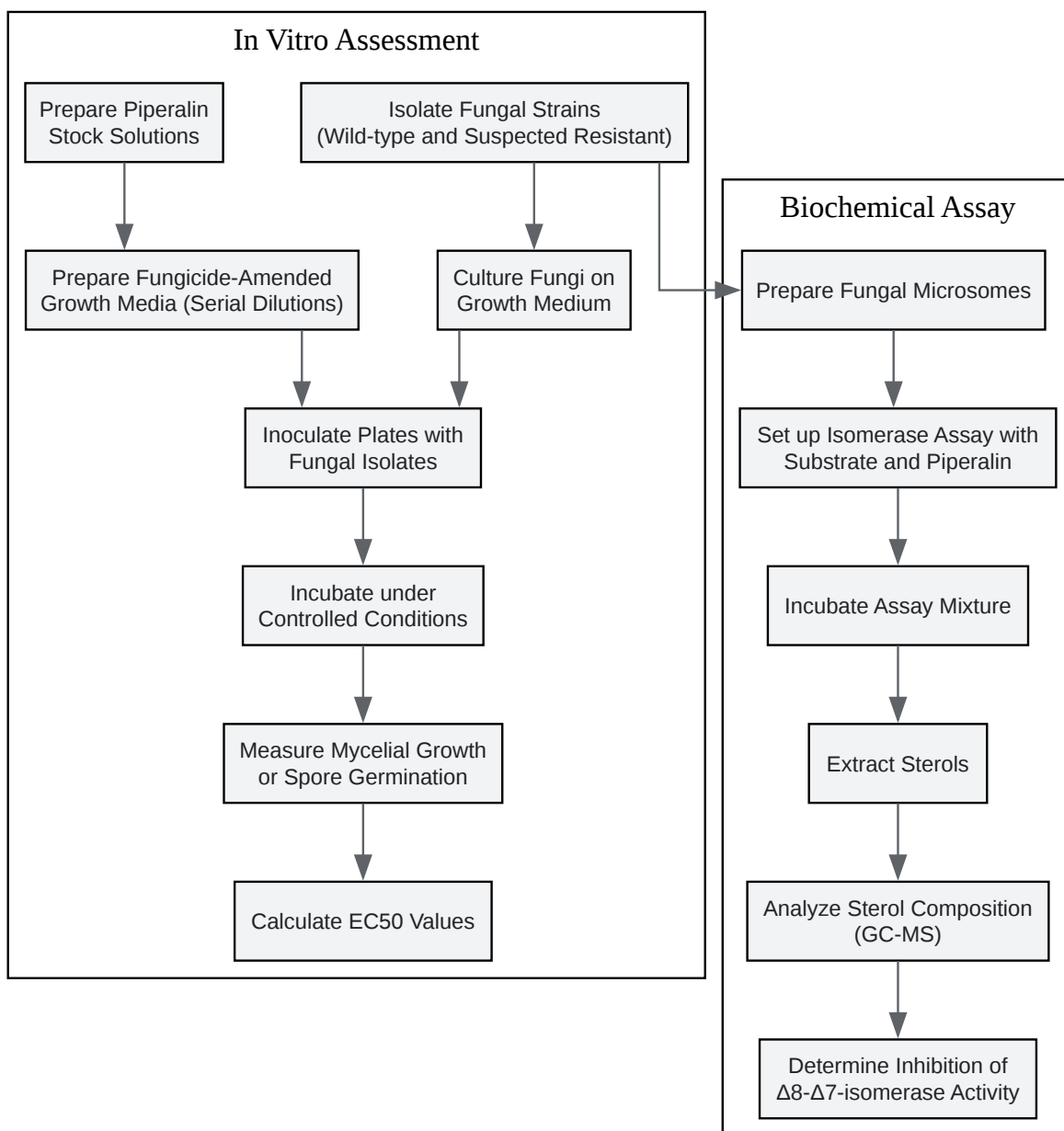
inclusion in resistance management programs and a valuable compound for studying the dynamics of fungicide resistance.

Currently, there is a notable lack of publicly available, quantitative data on the efficacy of **Piperalin** against specific fungicide-resistant fungal strains. Further research is required to establish baseline sensitivity, determine EC50 values for resistant populations, and investigate the potential for cross-resistance with other fungicides.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the ergosterol biosynthesis pathway, highlighting **Piperalin**'s target, and a general workflow for assessing fungicide resistance.





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References

- 1. Piperalin | C₁₆H₂₁Cl₂NO₂ | CID 18996 - PubChem [pubchem.ncbi.nlm.nih.gov]
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